

# An In-depth Technical Guide to 1-Ethylindoline-6-sulfonamide

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## Compound of Interest

Compound Name: 1-Ethylindoline-6-sulfonamide

Cat. No.: B8370417

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## Abstract

This technical guide provides a comprehensive overview of **1-Ethylindoline-6-sulfonamide**, a molecule of significant interest within contemporary medicinal chemistry and drug discovery. While a specific CAS number for this compound is not readily available in public databases, this guide synthesizes information on its chemical identity, plausible synthetic routes, and potential biological applications by drawing upon established knowledge of structurally related indoline and sulfonamide derivatives. The indoline-sulfonamide scaffold is a recognized pharmacophore, exhibiting a wide array of biological activities. This document aims to serve as a foundational resource for researchers and professionals engaged in the exploration of novel therapeutics, offering insights into the synthesis, characterization, and potential utility of this and similar compounds.

## Chemical Identity and Physicochemical Properties

While a specific CAS number for **1-Ethylindoline-6-sulfonamide** remains unassigned, its chemical identity can be unequivocally established through its structural and molecular formula.

Systematic Name: N-ethyl-2,3-dihydro-1H-indole-6-sulfonamide

A PubChem entry for this compound exists under the Compound ID (CID) 7312501.[1]

Table 1: Physicochemical Properties of **1-Ethylindoline-6-sulfonamide**

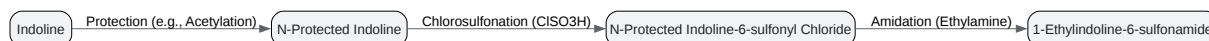
Property	Value	Source
Molecular Formula	C10H14N2O2S	PubChem[1]
Molecular Weight	226.30 g/mol	PubChem
SMILES	CCNS(=O) (=O)C1=CC2=C(CCN2)C=C1	PubChem[1]
InChI	InChI=1S/C10H14N2O2S/c1-2-12-15(13,14)9-4-3-8-5-6-11-10(8)7-9/h3-4,7,11-12H,2,5-6H2,1H3	PubChem[1]
InChIKey	BNTAXTRCXZQQNS- UHFFFAOYSA-N	PubChem[1]
Predicted XlogP	1.4	PubChem
Predicted Hydrogen Bond Donor Count	2	PubChem
Predicted Hydrogen Bond Acceptor Count	3	PubChem
Predicted Rotatable Bond Count	2	PubChem

## Synthesis Methodologies

The synthesis of **1-Ethylindoline-6-sulfonamide** can be approached through established methods for the derivatization of the indoline core structure. A plausible and commonly employed synthetic strategy involves a multi-step process, beginning with the sulfonation of a protected indoline, followed by amidation.

## General Synthetic Pathway

A logical synthetic route would commence with the protection of the indoline nitrogen, followed by electrophilic sulfonation at the C-6 position, and subsequent reaction with ethylamine.



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Caption: A plausible synthetic pathway for **1-Ethylindoline-6-sulfonamide**.

## Experimental Protocol (Hypothetical)

The following protocol is a representative, though hypothetical, procedure based on established methodologies for the synthesis of analogous indoline sulfonamides.[2]

### Step 1: N-Acylation of Indoline

- Dissolve indoline in a suitable solvent such as dichloromethane or tetrahydrofuran.
- Add a base, for instance, triethylamine or pyridine, to the solution.
- Cool the mixture in an ice bath.
- Add acetyl chloride or acetic anhydride dropwise while stirring.
- Allow the reaction to warm to room temperature and stir until completion (monitored by TLC).
- Work up the reaction by washing with aqueous solutions to remove excess reagents and byproducts.
- Dry the organic layer, filter, and concentrate under reduced pressure to yield N-acetylindoline.

### Step 2: Chlorosulfonation of N-Acetylindoline

- Carefully add N-acetylindoline portion-wise to an excess of chlorosulfonic acid at 0°C.

- Stir the mixture at a slightly elevated temperature (e.g., 60-70°C) for several hours.[2]
- Pour the reaction mixture carefully onto crushed ice.
- The precipitated product, 1-acetylintoline-6-sulfonyl chloride, is collected by filtration, washed with cold water, and dried.

### Step 3: Amidation with Ethylamine

- Dissolve the 1-acetylintoline-6-sulfonyl chloride in a suitable aprotic solvent like dichloromethane.
- Cool the solution in an ice bath.
- Add a solution of ethylamine in the same solvent dropwise.
- Stir the reaction at room temperature until completion.
- Wash the reaction mixture with dilute acid and then with brine.
- Dry the organic layer, filter, and evaporate the solvent to obtain the N-acetylated precursor of the target compound.

### Step 4: Deprotection (if necessary)

- If the final product without the N-acetyl group is desired, a deprotection step using acidic or basic hydrolysis would be necessary.

## Potential Biological Applications and Research Directions

The sulfonamide functional group is a cornerstone in medicinal chemistry, present in a wide array of therapeutic agents.[3] Indole and its reduced form, indoline, are also privileged scaffolds in drug discovery, known for their diverse biological activities. The combination of these two moieties in **1-Ethylindoline-6-sulfonamide** suggests a high potential for biological activity.

## Antimicrobial Activity

Derivatives of indoline-6-sulfonamide have been investigated as inhibitors of the bacterial enzyme N-succinyl-L,L-diaminopimelic acid desuccinylase (DapE).[2] This enzyme is crucial for the biosynthesis of lysine and meso-diaminopimelate, essential components of the bacterial cell wall in many Gram-negative and Gram-positive bacteria.[2] Inhibition of DapE presents a promising avenue for the development of novel antibiotics.[2][4] The N-ethyl substitution on the sulfonamide of the target compound could modulate its binding affinity and selectivity for the DapE active site.

## Anticancer Activity

Numerous sulfonamide derivatives have demonstrated potent anticancer properties.[5] The indole nucleus is also a key feature in many anticancer agents. The combined indole-sulfonamide scaffold has been explored for its potential to inhibit various cancer-related targets. Further research could explore the cytotoxic effects of **1-Ethylindoline-6-sulfonamide** against various cancer cell lines.

## Carbonic Anhydrase Inhibition

Sulfonamides are classic inhibitors of carbonic anhydrases, a family of enzymes involved in various physiological processes.[6] Dysregulation of certain carbonic anhydrase isoforms is implicated in diseases such as glaucoma, epilepsy, and some cancers. The indoline moiety could confer selectivity towards specific isoforms, a critical aspect in the design of targeted therapies.

## Characterization and Analytical Methods

The structural elucidation and purity assessment of synthesized **1-Ethylindoline-6-sulfonamide** would rely on a combination of standard analytical techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1\text{H}$  and  $^{13}\text{C}$  NMR would be essential for confirming the connectivity of atoms and the overall structure.
- Mass Spectrometry (MS): High-resolution mass spectrometry would verify the molecular weight and elemental composition.

- Infrared (IR) Spectroscopy: IR spectroscopy would confirm the presence of key functional groups, such as the N-H and S=O stretches of the sulfonamide.
- High-Performance Liquid Chromatography (HPLC): HPLC would be used to determine the purity of the final compound.

## Safety and Handling

As with any research chemical, **1-Ethylindoline-6-sulfonamide** should be handled with appropriate safety precautions. A comprehensive safety data sheet (SDS) should be consulted before use. Standard laboratory personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, should be worn. All manipulations should be performed in a well-ventilated fume hood.

## Conclusion

**1-Ethylindoline-6-sulfonamide** represents a promising, yet underexplored, chemical entity with significant potential for applications in drug discovery. This technical guide provides a foundational understanding of its chemical nature, plausible synthetic strategies, and likely areas of biological relevance. The synthesis and biological evaluation of this compound and its analogues could lead to the discovery of novel therapeutic agents with antimicrobial, anticancer, or other valuable pharmacological properties. Further research is warranted to fully elucidate the chemical and biological profile of this intriguing molecule.

## References

- Journal of Applied Pharmaceutical Science. (2013). Synthesis and Evaluation of new Ethyl N-[(Z)-(2-Oxo-5-Sulfamoyl- Indolin-3-Ylidene) Amino] Carbamate Derivatives for their Antim. Available at: [\[Link\]](#)
- Reidl, C. R., et al. (2020). Indoline-6-Sulfonamide Inhibitors of the Bacterial Enzyme DapE. Molecules, 25(23), 5727. Available at: [\[Link\]](#)
- Der Pharma Chemica. (2016). Synthesis, characterization and antimicrobial activities of N-substituted indoline derivatives of sultams. Available at: [\[Link\]](#)

- Abdel-Gawad, N. M., et al. (2017). Novel indolin-2-one-based sulfonamides as carbonic anhydrase inhibitors: Synthesis, in vitro biological evaluation. FLORE, University of Florence. Available at: [\[Link\]](#)
- PubChem. 1h-Indole-5-sulfonamide,n-ethyl-2,3-dihydro-. National Center for Biotechnology Information. Available at: [\[Link\]](#)
- ACS Publications. (2026). Discovery of N-Ethyl Sulfonamide Derivatives as Potent Intestinal-Restricted Farnesoid X Receptor Antagonists for the Treatment of Metabolic Disorders. Available at: [\[Link\]](#)
- ResearchGate. (n.d.). N-Acetyl-6-sulfonamide indoline screening hits from the high-throughput. Available at: [\[Link\]](#)
- Al-Hourani, B. J., et al. (2023). Design, synthesis, and molecular docking studies of N-substituted sulfonamides as potential anticancer therapeutics. Results in Chemistry, 6, 101158. Available at: [\[Link\]](#)
- Hergenrother, P. J., et al. (2014). Structure–Activity Relationship Studies of the Tricyclic Indoline Resistance-Modifying Agent. Journal of Medicinal Chemistry, 57(9), 3776-3791. Available at: [\[Link\]](#)
- Ibrahim, M., et al. (2020). Synthesis, characterization and electrochemical properties of some biologically important indole-based-sulfonamide derivatives. BMC Chemistry, 14(1), 38. Available at: [\[Link\]](#)
- El-Emam, A. A., et al. (2022). Identification of Novel and Potent Indole-Based Benzenesulfonamides as Selective Human Carbonic Anhydrase II Inhibitors: Design, Synthesis, In Vitro, and In Silico Studies. International Journal of Molecular Sciences, 23(5), 2540. Available at: [\[Link\]](#)
- Winum, J. Y., et al. (2021). Investigations on Anticancer and Antimalarial Activities of Indole-Sulfonamide Derivatives and In Silico Studies. ACS Omega, 6(47), 31583-31596. Available at: [\[Link\]](#)
- Krasavin, M., et al. (2022). Indoline-5-Sulfonamides: A Role of the Core in Inhibition of Cancer-Related Carbonic Anhydrases, Antiproliferative Activity and Circumventing of

Multidrug Resistance. *Molecules*, 27(23), 8206. Available at: [\[Link\]](#)

- Al-Hourani, B. J., et al. (2023). Design, synthesis, and molecular docking studies of N-substituted sulfonamides as potential anticancer therapeutics. *Results in Chemistry*, 6, 101158. Available at: [\[Link\]](#)
- ResearchGate. (2020). (PDF) Synthesis, characterization and electrochemical properties of some biologically important indole-based-sulfonamide derivatives. Available at: [\[Link\]](#)
- PubChemLite. N-ethyl-2,3-dihydro-1h-indole-6-sulfonamide (C10H14N2O2S). Available at: [\[Link\]](#)

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## Sources

- 1. PubChemLite - N-ethyl-2,3-dihydro-1h-indole-6-sulfonamide (C10H14N2O2S) [[pubchemlite.lcsb.uni.lu](http://pubchemlite.lcsb.uni.lu)]
- 2. Indoline-6-Sulfonamide Inhibitors of the Bacterial Enzyme DapE - PMC [[pmc.ncbi.nlm.nih.gov](http://pmc.ncbi.nlm.nih.gov)]
- 3. repository.unar.ac.id [[repository.unar.ac.id](http://repository.unar.ac.id)]
- 4. researchgate.net [[researchgate.net](http://researchgate.net)]
- 5. pubs.acs.org [[pubs.acs.org](http://pubs.acs.org)]
- 6. flore.unifi.it [[flore.unifi.it](http://flore.unifi.it)]
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